

# The Enigmatic Compound MY-875: A Search for Information

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## Compound of Interest

Compound Name: MY-875

Cat. No.: B14858209

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An extensive search of publicly available scientific and technical databases has revealed no specific chemical entity identified as "**MY-875** compound." This designation does not correspond to any known therapeutic agent, research chemical, or biological molecule in the public domain.

The term "**MY-875**" appears in various contexts, none of which relate to a singular, identifiable compound:

- **Academic Course Designations:** Several universities utilize "875" as a course number for advanced pharmacology and related subjects.
- **Pharmaceutical Dosage:** The number "875" is frequently associated with an 875 mg dosage of Amoxicillin, a common antibiotic, often in combination with 125 mg of Clavulanate Potassium.<sup>[1][2][3][4][5]</sup> This combination drug is a widely used antibiotic to treat a variety of bacterial infections.<sup>[5]</sup>
- **Industrial Production Metrics:** In non-scientific contexts, "875" has been noted in reference to industrial output, such as tons per day of a particular product.<sup>[6]</sup>
- **Bibliographic References:** The number "875" also appears in journal citations, referring to a specific page or article number.<sup>[7]</sup>

It is plausible that "**MY-875**" represents an internal, proprietary designation for a compound under investigation within a pharmaceutical company or research institution. Such internal

codes are commonplace during the drug discovery and development process and typically do not appear in public literature until the sponsoring organization discloses the information, often in patent applications or scientific publications.

Without further identifying information, such as a chemical structure, IUPAC name, or a reference to a specific patent or publication, it is not possible to provide a technical guide on "MY-875." To fulfill the request for an in-depth technical guide, more specific details about the compound in question are required. Should information on "MY-875" become publicly available, a comprehensive technical summary, including its pharmacology, mechanism of action, and relevant experimental data, could be compiled.

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## References

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- To cite this document: BenchChem. [The Enigmatic Compound MY-875: A Search for Information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b14858209#what-is-my-875-compound]

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